

Essential Safety and Operational Guidance for Handling m-Coumaric Acid-13C3

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Compound of Interest

Compound Name: *m-Coumaric acid-13C3*

Cat. No.: B12056941

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **m-Coumaric acid-13C3**. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for safe handling, and disposal protocols.

Hazard Identification and Personal Protective Equipment

m-Coumaric acid-13C3 is classified with the following hazards:

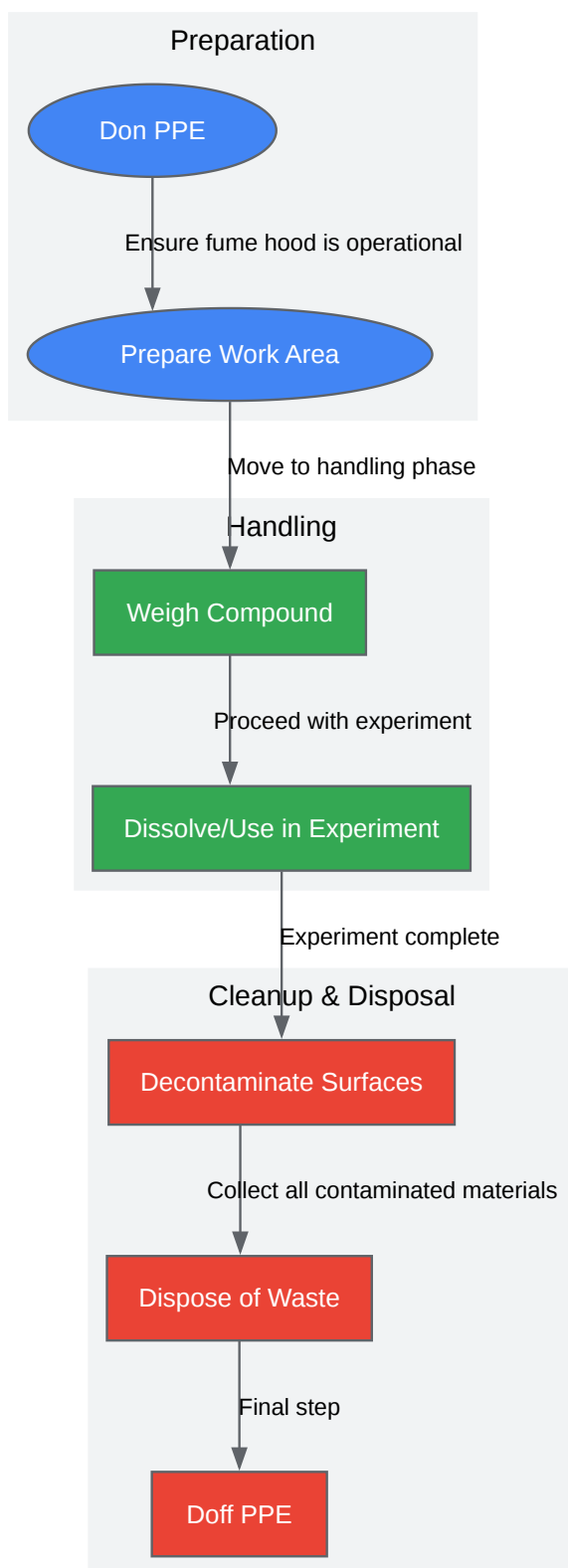
- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

To mitigate these risks, the following personal protective equipment is required.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Tightly fitting, with side-shields conforming to EN 166 (EU) or NIOSH (US)[3]
Skin Protection	Gloves	Chemical impermeable gloves (e.g., Nitrile rubber) inspected before use[3][4]
Protective Clothing	Long-sleeved clothing, chemical-resistant apron[5]	
Respiratory Protection	Dust Mask/Respirator	Use a full-face respirator if exposure limits are exceeded or irritation is experienced[3][5]

Experimental Workflow: Handling and Disposal of m-Coumaric Acid-13C3

The following diagram outlines the standard operating procedure for the safe handling and disposal of **m-Coumaric acid-13C3** in a laboratory setting.



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Workflow for safe handling of **m-Coumaric acid-13C3**.

Operational Plan

1. Preparation:

- Ventilation: Always handle **m-Coumaric acid-13C3** in a well-ventilated area, preferably within a chemical fume hood[3][6].
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE as specified in the table above. Gloves must be inspected for integrity prior to use[4].
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.

2. Handling:

- Avoid Dust Formation: This compound is a solid, and care should be taken to avoid the formation of dust[3][6].
- Contact Avoidance: Avoid contact with skin and eyes[3]. Use proper glove removal technique (without touching the glove's outer surface) to prevent skin contact[4].
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday[1]. Do not eat, drink, or smoke in the handling area[7].

3. Spill Management:

- Containment: In the event of a spill, prevent the powder from entering drains or waterways[8].
- Cleanup: For dry spills, use dry clean-up procedures to avoid generating dust. Collect the residue and place it in a sealed container for disposal[8]. The spill area should then be cleaned with water[9].
- Ventilation: Ensure the area is well-ventilated during and after cleanup.

Disposal Plan

- Waste Classification: This material and its container must be disposed of as hazardous waste[10].
- Containerization: Collect waste material in a suitable, labeled, and closed container for disposal[3][11].
- Regulatory Compliance: Dispose of contents and container in accordance with all local, regional, national, and international regulations[10]. Do not empty into drains[10]. Contaminated packaging should be handled in the same manner as the substance itself[10].

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